

An In-depth Technical Guide to 2,2,4,4-Tetramethylhexane

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Compound of Interest

Compound Name: 2,2,4,4-Tetramethylhexane

Cat. No.: B12641242

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This technical guide provides a comprehensive overview of the chemical compound **2,2,4,4-Tetramethylhexane**, including its identification, physicochemical properties, and an illustrative synthetic protocol. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Identification

The compound of focus is **2,2,4,4-Tetramethylhexane**. It is a saturated acyclic hydrocarbon belonging to the alkane family.

Identifier	Value
IUPAC Name	2,2,4,4-Tetramethylhexane
CAS Number	51750-65-3[1]
Molecular Formula	C ₁₀ H ₂₂ [1]
Molecular Weight	142.28 g/mol [2]
Canonical SMILES	CCC(C)(C)CC(C)(C)C[2]
InChI Key	PXHNHTBJHHSVPT-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **2,2,4,4-Tetramethylhexane** is presented below. These properties are crucial for its handling, application in synthesis, and for analytical characterization.

Property	Value	Source
Boiling Point	153 °C	[3]
Density	0.747 g/mL	[3]
Refractive Index	1.421	[3]
Molar Volume	190.5 mL/mol	[3]
Critical Temperature	318 °C	[3]
Critical Pressure	18.7 atm	[3]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2,2,4,4-Tetramethylhexane** is not readily available in the literature, a detailed methodology for the synthesis of the structurally analogous compound, 2,2,4,4-tetramethylpentane, has been reported.[4] This protocol is provided below as an illustrative example of a potential synthetic route. Researchers should adapt and optimize this procedure for the synthesis of **2,2,4,4-Tetramethylhexane** with appropriate safety precautions.

Illustrative Synthesis of a Structurally Similar Compound: 2,2,4,4-Tetramethylpentane[4]

This synthesis involves the reaction of dimethyl zinc with 2,2,4-trimethyl-4-chloropentane.

Materials:

- 2,2,4-trimethyl-4-chloropentane
- Dimethyl zinc
- Tetralin (solvent)
- Concentrated sulfuric acid

- 5% aqueous sodium bicarbonate
- Water
- Calcium chloride
- Sodium metal
- Silica gel

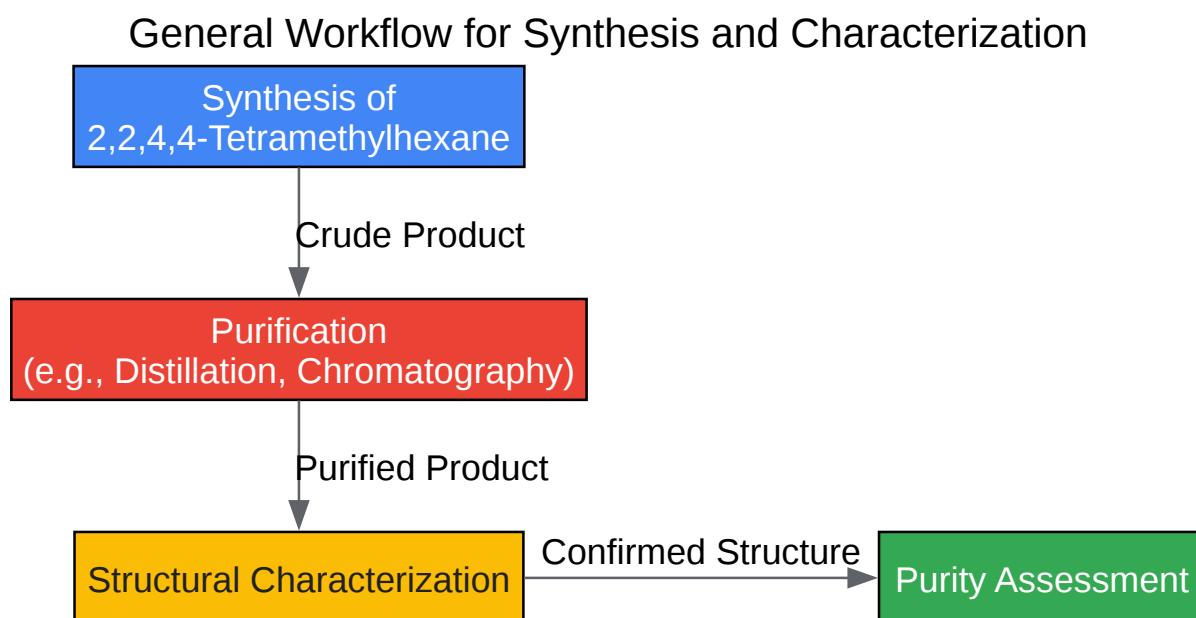
Procedure:

- Preparation of 2,2,4,4-tetramethylpentane:
 - In a suitable reaction vessel, add dimethyl zinc.
 - Prepare a mixture of tetralin and 2,2,4-trimethyl-4-chloropentane (8 moles).
 - Over a period of 6 to 8 hours, add the alkyl chloride mixture to the dimethyl zinc, maintaining the bath temperature below 70 °C.
 - As the reaction proceeds, zinc chloride will precipitate, and the mixture will become a creamy sludge.
- Purification:
 - Wash the crude product ten times with concentrated sulfuric acid.
 - Wash twice with water.
 - Wash once with 5% aqueous sodium bicarbonate.
 - Wash once with water.
 - Dry the product with calcium chloride.
 - Reflux over sodium metal, followed by distillation.
 - Pass the distillate through a column of silica gel.

- Repeat the washing sequence with sulfuric acid, water, and sodium bicarbonate.
- Dry again with calcium chloride, reflux over sodium, and perform a final distillation.
- Collect the fraction boiling at the appropriate temperature for 2,2,4,4-tetramethylpentane.

Compound Characterization and Workflow

The characterization of a synthesized compound like **2,2,4,4-Tetramethylhexane** is a critical step to confirm its identity and purity. A general workflow for the synthesis and characterization of a novel chemical entity is depicted below.



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Caption: A generalized workflow from synthesis to characterization.

Biological Activity and Applications

Currently, there is limited publicly available information on the specific biological activities or signaling pathway interactions of **2,2,4,4-Tetramethylhexane**. As a branched-chain alkane, it is expected to be relatively inert. However, its physicochemical properties may make it suitable for use as a non-polar solvent or as a reference standard in analytical techniques such as gas

chromatography. Further research would be required to explore any potential biological effects or applications in drug development, for instance, as a fragment in medicinal chemistry design.

The broader class of hexanes finds industrial applications in various sectors, including as solvents for the extraction of vegetable oils and in the formulation of pharmaceuticals.^[5] However, specific applications for **2,2,4,4-Tetramethylhexane** have not been detailed.

Safety and Handling

As with any chemical, **2,2,4,4-Tetramethylhexane** should be handled with appropriate safety precautions in a well-ventilated area. Personal protective equipment, including gloves and safety glasses, should be worn. It is a flammable liquid and should be kept away from ignition sources. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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